

Spectroscopic and Chromatographic Characterization of 3-(2-Methoxyethoxy)aniline: A Technical Guide

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Compound of Interest

Compound Name: 3-(2-Methoxyethoxy)aniline

CAS No.: 110178-35-3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic and chromatographic data for the compound **3-(2-Methoxyethoxy)aniline**. The information presented is intended to support research, development, and quality control activities involving this molecule. This guide includes tabulated spectroscopic data, detailed experimental protocols, and a workflow diagram for the analytical characterization of aniline derivatives.

Spectroscopic Data

The following tables summarize the available spectroscopic data for **3-(2-Methoxyethoxy)aniline**.

Mass Spectrometry (MS)

Mass spectrometry data provides information about the molecular weight and fragmentation pattern of the analyte. The predicted mass-to-charge ratios (m/z) for various adducts of **3-(2-**

Methoxyethoxy)aniline are presented below.

Adduct	Predicted m/z
[M+H] ⁺	168.10192
[M+Na] ⁺	190.08386
[M-H] ⁻	166.08736
[M+NH ₄] ⁺	185.12846
[M+K] ⁺	206.05780
[M+H-H ₂ O] ⁺	150.09190
[M] ⁺	167.09409
[M] ⁻	167.09519
Data sourced from PubChem[1].	

Nuclear Magnetic Resonance (NMR) Spectroscopy

To date, specific experimental ¹H and ¹³C NMR data for **3-(2-Methoxyethoxy)aniline** has not been located in publicly available databases. However, the expected chemical shifts can be predicted based on the analysis of similar aniline derivatives. For reference, the typical chemical shift ranges for protons and carbons in related structures are provided in the experimental protocols section.

Infrared (IR) Spectroscopy

A specific experimental IR spectrum for **3-(2-Methoxyethoxy)aniline** is not readily available. However, the expected characteristic absorption bands for aromatic primary amines can be referenced.

Functional Group	Absorption Range (cm ⁻¹)	Vibration Type
N-H (primary amine)	3500 - 3300 (two bands)	Asymmetric & Symmetric Stretch
N-H bend	1650 - 1580	Scissoring
Aromatic C-H stretch	3100 - 3000	Stretch
Aromatic C=C stretch	1600 - 1450 (multiple bands)	Ring Stretch
General data for aniline derivatives[2].		

Experimental Protocols

The following are detailed, generalized methodologies for the key analytical techniques used in the characterization of aniline derivatives like **3-(2-Methoxyethoxy)aniline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR

- Sample Preparation: Dissolve 5-10 mg of the purified **3-(2-Methoxyethoxy)aniline** in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆). Ensure the sample is fully dissolved before transferring to a 5 mm NMR tube[2].
- Instrumentation: A 300-600 MHz NMR spectrometer is typically used for analysis[2].
- ¹H NMR Parameters:
 - Pulse Sequence: A standard single-pulse sequence is generally employed[2].
 - Number of Scans: 16-64 scans are typically acquired, depending on the sample concentration[2].
 - Relaxation Delay: A relaxation delay of 1-5 seconds is used between scans[2].
 - Spectral Width: The spectral width is set to encompass the expected proton chemical shifts, typically from -2 to 12 ppm[2].

- ¹³C NMR Parameters:
 - Pulse Sequence: A proton-decoupled single-pulse sequence (e.g., zgpg30) is commonly used to simplify the spectrum[2].
 - Number of Scans: Due to the low natural abundance of ¹³C, 1024 or more scans are often necessary[2].
 - Relaxation Delay: A relaxation delay of 2 seconds is typical[2].
 - Spectral Width: The spectral width is set to cover the range of carbon chemical shifts, generally from 0 to 200 ppm[2].
- Data Processing: The raw data is subjected to Fourier transform, phase correction, and baseline correction. The spectra are referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS)[2].

Infrared (IR) Spectroscopy

Fourier-Transform Infrared (FTIR) Spectroscopy

- Sample Preparation:
 - Liquid Samples: A drop of the liquid **3-(2-Methoxyethoxy)aniline** can be placed between two NaCl or KBr plates to form a thin film[2].
 - Attenuated Total Reflectance (ATR): Alternatively, a drop of the liquid can be placed directly onto the crystal of an ATR accessory[2].
- Instrumentation: A standard FTIR spectrometer is used for analysis[2].
- Acquisition Parameters:
 - Range: The spectrum is typically recorded from 4000 to 400 cm⁻¹[2].
 - Resolution: A resolution of 4 cm⁻¹ is generally sufficient[2].
 - Number of Scans: 16-32 scans are co-added to improve the signal-to-noise ratio[2].

- Data Processing: A background spectrum of the empty sample holder or clean ATR crystal is recorded and subtracted from the sample spectrum[2].

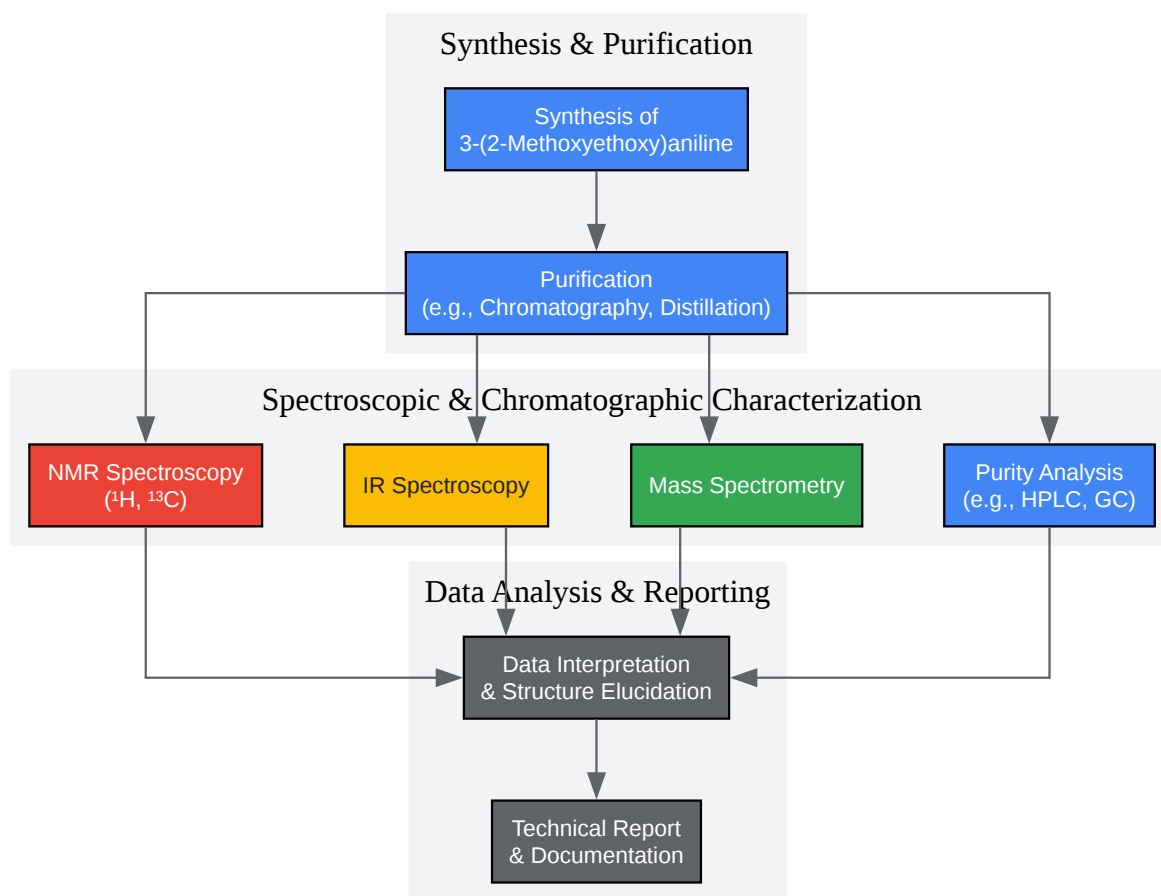
Mass Spectrometry (MS)

Electrospray Ionization Mass Spectrometry (ESI-MS)

- Sample Preparation: Prepare a dilute solution of **3-(2-Methoxyethoxy)aniline** (1-10 µg/mL) in a suitable solvent such as methanol or acetonitrile. The addition of a small amount of formic acid (0.1%) can aid in protonation for positive ion mode analysis[2].
- Instrumentation: An ESI-MS instrument, often coupled with a liquid chromatograph (LC-MS), is used. The mass analyzer can be a quadrupole, Time-of-Flight (TOF), or Orbitrap[2].
- Ionization Mode: Positive ion mode ($[M+H]^+$) is commonly used for anilines[2].
- Data Acquisition: The sample solution can be directly infused into the ESI source or injected onto an LC column for separation prior to MS analysis. The mass spectrum is acquired over a relevant m/z range. For further structural elucidation, tandem MS (MS/MS) can be performed on the parent ion to generate a fragmentation spectrum[2].

Analytical Workflow

The following diagram illustrates a typical workflow for the comprehensive characterization of a synthesized aniline derivative.



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Caption: Workflow for the characterization of **3-(2-Methoxyethoxy)aniline**.

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References

- 1. PubChemLite - 3-(2-methoxyethoxy)aniline (C₉H₁₃NO₂) [pubchemlite.lcsb.uni.lu]

- [2. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
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